

Barium thiosulfate synthesis reaction

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Compound of Interest

Compound Name: Barium thiosulfate

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An In-depth Technical Guide to the Synthesis of Barium Thiosulfate

This guide provides a comprehensive overview of the synthesis of **barium thiosulfate** (BaS_2O_3), intended for researchers, scientists, and professionals in drug development and chemical synthesis. It covers the primary synthesis reaction, detailed experimental protocols, and key quantitative data.

Core Synthesis Reaction

The most prevalent and straightforward method for synthesizing **barium thiosulfate** is through a direct precipitation or metathesis (ion exchange) reaction in an aqueous solution.^[1] This method leverages the low solubility of **barium thiosulfate** to drive the reaction to completion.

The primary reaction involves combining a solution of a soluble barium salt, typically barium chloride (BaCl_2), with a solution of a soluble thiosulfate salt, such as sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).^{[2][3]} This results in the formation of a white crystalline precipitate of **barium thiosulfate** monohydrate ($\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$).^{[1][4]}

The balanced chemical equation for this reaction is: $\text{BaCl}_2 (\text{aq}) + \text{Na}_2\text{S}_2\text{O}_3 (\text{aq}) \rightarrow \text{BaS}_2\text{O}_3 (\text{s}) \downarrow + 2\text{NaCl} (\text{aq})$ ^{[3][5]}

Alternative methods, though less common, include the reaction of thiosulfuric acid with barium hydroxide and solid-state reactions.^{[1][6]}

Quantitative Data Summary

The following tables summarize key quantitative data for **barium thiosulfate**.

Table 1: Physical and Chemical Properties of **Barium Thiosulfate**

Property	Value	Source(s)
Molecular Formula	BaS ₂ O ₃	[7] [8]
Molecular Weight	249.46 g/mol	[2] [3] [7]
Appearance	White crystalline powder	[2] [3]
Density	3.45 g/cm ³	[9]
Water Solubility	0.25 g / 100 mL (at 15 °C)	[2] [3] [10]
0.21 g / 100 g (at 18.5 °C)	[11]	
Solubility in Alcohol	Insoluble	[3] [7]
Decomposition Temp.	Loses H ₂ O at 110 °C; Decomposes at ~220-228 °C	[3] [9]

Table 2: Example Laboratory Synthesis Parameters

Parameter	Value	Source(s)
Reactants		
Barium Chloride Dihydrate (BaCl ₂ ·2H ₂ O)	35.0 g	[4]
Sodium Thiosulfate Pentahydrate (Na ₂ S ₂ O ₃ ·5H ₂ O)	35.5 g	[4]
Solvent		
Distilled Water	100 mL (for BaCl ₂)	[4]
Process		
Washing Solvents	Ice-cold water (3 x 20 mL), 95% alcohol	[4]
Result		
Product Form	Barium Thiosulfate Monohydrate (BaS ₂ O ₃ ·H ₂ O)	[4]
Reported Yield	95%	[4]

Experimental Protocol: Precipitation Method

This section details a common laboratory procedure for the synthesis of **barium thiosulfate monohydrate** via direct precipitation.[4]

Materials:

- Barium chloride dihydrate (BaCl₂·2H₂O)
- Sodium thiosulfate pentahydrate (Na₂S₂O₃·5H₂O)
- Distilled water
- 95% Ethanol
- Beakers

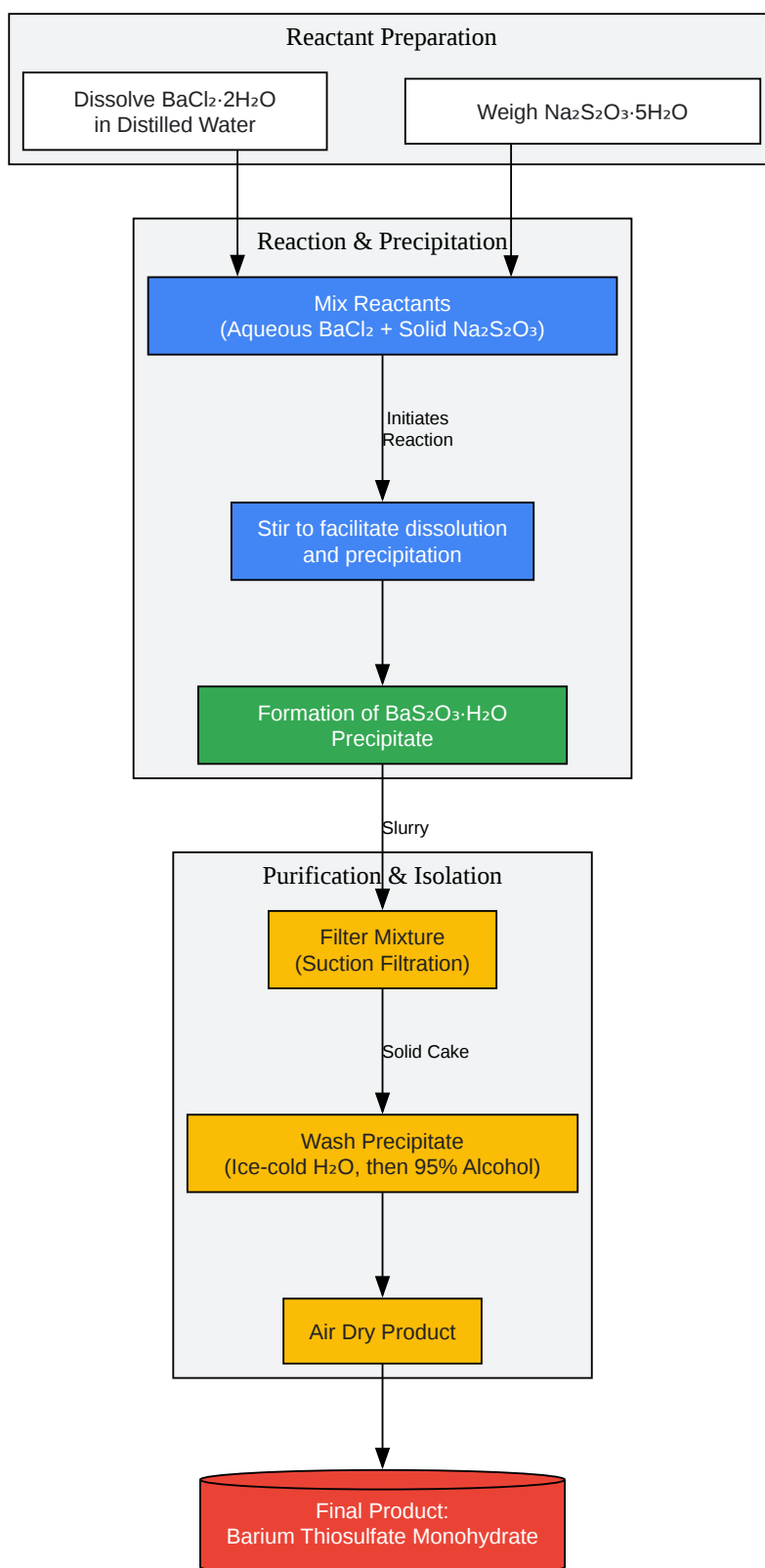
- Stirring rod or magnetic stirrer
- Suction filtration apparatus (e.g., Büchner funnel)
- Filter paper

Procedure:

- Prepare Reactant Solution: Dissolve 35 g of barium chloride dihydrate in 100 mL of distilled water in a beaker. Stir until the salt is completely dissolved.
- Initiate Reaction: To the barium chloride solution, add 35.5 g of solid sodium thiosulfate pentahydrate.
- Precipitation: Stir the mixture continuously. As the sodium thiosulfate dissolves, a white precipitate of **barium thiosulfate** monohydrate will form.[\[4\]](#)
- Filtration: Separate the precipitate from the solution using suction filtration.
- Washing: Wash the collected precipitate on the filter with three 20 mL portions of ice-cold distilled water to remove soluble impurities like sodium chloride.[\[4\]](#) Follow this with a wash using a similar quantity of 95% alcohol to help displace the water.[\[4\]](#)
- Drying: Dry the final product in the air to obtain pure **barium thiosulfate** monohydrate.[\[4\]](#)
The reported yield for this procedure is approximately 95%.[\[4\]](#)

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow of the precipitation method for synthesizing **barium thiosulfate**.



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Caption: Workflow for **Barium Thiosulfate** synthesis via precipitation.

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